

Application Note: Preparation of Pharmaceutical Intermediates Using Phenanthryl Amino Alcohols

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Compound of Interest

Compound Name: (R)-2-Amino-2-(phenanthren-9-yl)ethan-1-ol

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Abstract

Phenanthryl amino alcohols represent a critical scaffold in medicinal chemistry, serving as the pharmacophore for potent antimalarial agents (e.g., Halofantrine) and emerging kinase inhibitors. This application note provides a rigorous, field-validated protocol for the synthesis of 9-phenanthryl amino alcohol intermediates. We detail the regioselective functionalization of the phenanthrene core, the construction of the amino alcohol tail via epoxide aminolysis, and critical quality control parameters. Emphasis is placed on controlling regiochemistry during Friedel-Crafts acylation and optimizing the nucleophilic opening of epoxides to ensure high yield and purity.

Introduction & Strategic Overview

The lipophilic phenanthrene ring system, when coupled with a basic amino alcohol side chain, creates a structure capable of permeating parasitic membranes and accumulating in the acidic food vacuole of *Plasmodium falciparum*. The synthesis of this scaffold poses two primary challenges:

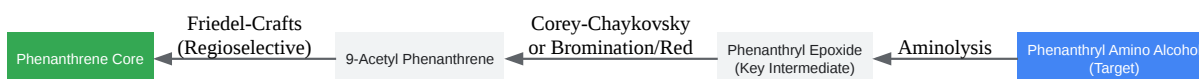
- Regiocontrol: Directing substitution to the C9 position of the phenanthrene ring against competing C3/C1 isomers.
- Side-Chain Construction: Efficiently assembling the -amino alcohol moiety, often requiring the introduction of specific chirality.

This guide focuses on the Epoxide Route, a modular approach preferred in drug discovery for its ability to diversify the amine component rapidly.

Retrosynthetic Logic

The synthesis is deconstructed into three phases:

- C9-Acylation: Introduction of a handle (acetyl group) at the 9-position.
- Epoxidation: Conversion of the acetyl group to an oxirane (epoxide).
- Aminolysis: Regioselective ring opening using a secondary amine.



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Figure 1: Retrosynthetic analysis of the phenanthryl amino alcohol scaffold.

Core Protocol: Synthesis of 9-Phenanthryl Amino Alcohols[1][2]

Phase 1: Regioselective Friedel-Crafts Acylation

Objective: Synthesize 9-acetylphenanthrene. Critical Mechanism: The position of acylation is heavily solvent-dependent. Non-polar solvents (e.g., CS₂, benzene) favor the 3-isomer, while polar solvents (e.g., nitrobenzene, 1,2-dichloroethane) favor the desired 9-isomer due to the size of the solvated acylium complex.

Materials:

- Phenanthrene (Substrate)[1][2][3][4][5]
- Acetyl Chloride (Acylating agent)[1][4][5]
- Aluminum Chloride (AlCl_3 , Lewis Acid)[1]
- Solvent: 1,2-Dichloroethane (DCE) or Nitrobenzene (Critical for C9 selectivity)

Step-by-Step Protocol:

- Setup: Flame-dry a 500 mL three-neck round-bottom flask equipped with a magnetic stir bar, addition funnel, and N_2 inlet.
- Solvation: Dissolve Phenanthrene (10.0 g, 56 mmol) in anhydrous 1,2-dichloroethane (150 mL). Cool to 0°C .
- Catalyst Addition: Add AlCl_3 (8.2 g, 61.6 mmol) in portions. The solution will darken.
- Acylation: Add Acetyl Chloride (4.8 g, 61.6 mmol) dropwise over 30 minutes. Maintain temperature $<5^\circ\text{C}$ to minimize di-acylation.
- Reaction: Allow to warm to room temperature and stir for 3 hours. Monitor by TLC (Hexane/EtOAc 9:1).
- Quench: Pour the reaction mixture slowly onto 200 g of crushed ice/HCl.
- Workup: Extract with DCM (3 x 100 mL). Wash organics with brine, dry over Na_2SO_4 , and concentrate.[3][4]
- Purification: Recrystallize from methanol to isolate the 9-isomer.

Data Specification: Isomer Distribution by Solvent

Solvent	Major Product	Approx. Yield (9-isomer)
Nitrobenzene	9-Acetyl	~65%
1,2-Dichloroethane	9-Acetyl	~54%
Carbon Disulfide	3-Acetyl	<10%

| Benzene | 3-Acetyl | <10% |[5]

Phase 2: Epoxide Formation (Bromoketone Route)

Objective: Convert 9-acetylphenanthrene to 2-(phenanthren-9-yl)oxirane. Rationale: Direct epoxidation of the styrene-like double bond is difficult due to steric hindrance. The bromohydrin route is more robust for scale-up.

Step-by-Step Protocol:

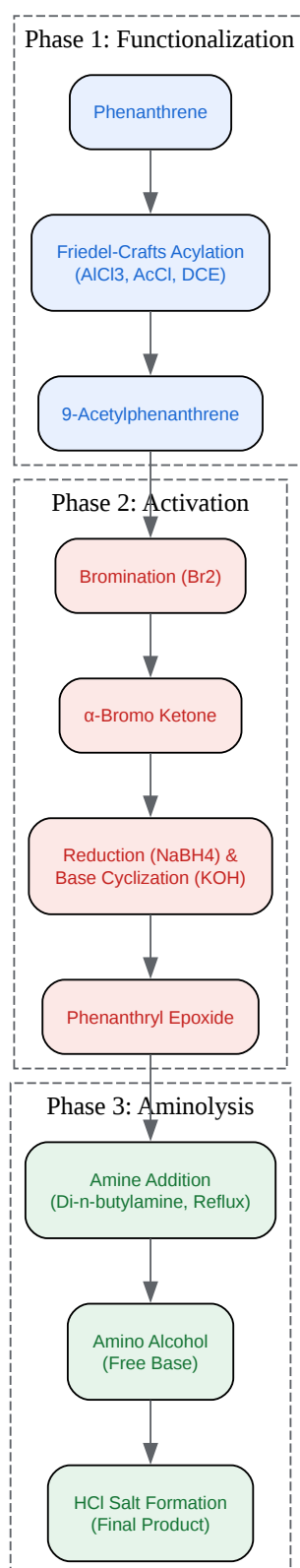
- Bromination: Dissolve 9-acetylphenanthrene (5.0 g) in Et₂O/Dioxane (1:1). Add Br₂ (1.05 eq) dropwise at 0°C. Stir until decolorized. Isolate the -bromo ketone.
- Reduction: Suspend the bromo ketone in MeOH (50 mL). Add NaBH₄ (0.4 eq) at -10°C. Note: Stoichiometry is crucial to prevent over-reduction.
- Cyclization: The intermediate bromohydrin is treated with aqueous KOH (2M, 20 mL) and stirred vigorously for 1 hour at RT.
- Isolation: Extract with Et₂O. The epoxide is often used directly in the next step to avoid degradation.

Phase 3: Aminolysis (Ring Opening)

Objective: React the epoxide with a secondary amine (e.g., di-n-butylamine) to form the final amino alcohol. Mechanism: S_N2 attack occurs at the less substituted carbon of the epoxide ring.[6][7]

Step-by-Step Protocol:

- Mixture: Dissolve the fresh epoxide (1.0 eq) in Ethanol or n-Butanol (high boiling point accelerates reaction).
- Amine Addition: Add Di-n-butylamine (2.0 eq). Excess amine prevents polymerization of the epoxide.
- Reflux: Heat to reflux (80-100°C) for 4–6 hours.
- Monitoring: HPLC analysis should show disappearance of the epoxide peak.
- Purification:
 - Cool to RT.
 - Evaporate solvent.[\[4\]](#)
 - Dissolve residue in dilute HCl (converts product to water-soluble salt).
 - Wash with Ether (removes non-basic impurities).
 - Basify aqueous layer with NaOH to pH 10.
 - Extract free base into DCM.
 - Convert to Hydrochloride salt (using HCl/Ether) for final crystallization.



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Figure 2: Step-by-step experimental workflow for the synthesis of phenanthryl amino alcohols.

Quality Control & Troubleshooting

Analytical Standards

- HPLC: C18 Column, Acetonitrile/Water (0.1% TFA) gradient. Look for the characteristic shift in retention time between the non-polar epoxide and the more polar amino alcohol.
- NMR:
 - Epoxide:[6][7][8] Distinct doublets at 3.0–4.0 ppm (epoxide ring protons).
 - Amino Alcohol:[8][9][10][11][12] Disappearance of epoxide protons; appearance of multiplet at 4.8–5.2 ppm (CH-OH) and aliphatic amine signals.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield (Phase 1)	Formation of 3-isomer	Ensure solvent is DCE or Nitrobenzene. Maintain temp <5°C during addition.
Incomplete Aminolysis	Steric hindrance of amine	Switch solvent to n-Butanol or Toluene to allow higher reflux temperatures (110°C+).
Polymerization	Epoxide reacting with itself	Ensure 2.0 eq excess of amine is used. Add epoxide to the amine solution slowly.
Oily Product	Impurities preventing crystallization	Convert to HCl or Lactate salt. Recrystallize from EtOH/Et ₂ O.

Safety & Handling

- Aluminum Chloride: Reacts violently with water. Quench carefully in a fume hood.

- Bromine: Highly corrosive and volatile. Use only with adequate ventilation and sodium thiosulfate quench ready.
- Phenanthrenes: Many polycyclic aromatic hydrocarbons (PAHs) are potential carcinogens. Handle with full PPE (gloves, lab coat, respirator if powder is fine).

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